

Dhfr-IN-4: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dhfr-IN-4

Cat. No.: B12412126

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, biological activity, and relevant experimental methodologies for the dihydrofolate reductase (DHFR) inhibitor, **Dhfr-IN-4**. This document is intended to serve as a valuable resource for researchers in oncology, drug discovery, and molecular biology.

Chemical and Physical Properties

Dhfr-IN-4 is a potent small molecule inhibitor of dihydrofolate reductase (DHFR). While the specific chemical structure is not publicly available, key chemical and physical properties are summarized below.

Property	Value
CAS Number	2820126-49-4
Primary Target	Dihydrofolate Reductase (DHFR)
Secondary Targets	EGFR, HER2
Molecular Formula	C ₂₅ H ₂₈ N ₈ O ₅ S
Molecular Weight	556.61 g/mol
Solubility	Soluble in DMSO
Storage	-20°C (powder), -80°C in solvent (≤6 months)

Biological Activity and Mechanism of Action

Dhfr-IN-4 exerts its primary biological effect through the potent inhibition of dihydrofolate reductase (DHFR), a crucial enzyme in the folate metabolic pathway. DHFR catalyzes the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF). THF and its derivatives are essential cofactors for the synthesis of purines and thymidylate, which are fundamental building blocks for DNA and RNA synthesis.^[1] By inhibiting DHFR, **Dhfr-IN-4** disrupts these critical cellular processes, leading to the inhibition of cell proliferation and induction of apoptosis.

Beyond its primary target, **Dhfr-IN-4** also demonstrates inhibitory activity against the Epidermal Growth Factor Receptor (EGFR) and Human Epidermal Growth Factor Receptor 2 (HER2), both of which are key receptor tyrosine kinases involved in cell growth and proliferation.^[2]

In Vitro Efficacy:

The inhibitory and cytotoxic potency of **Dhfr-IN-4** has been characterized across various assays and cell lines:

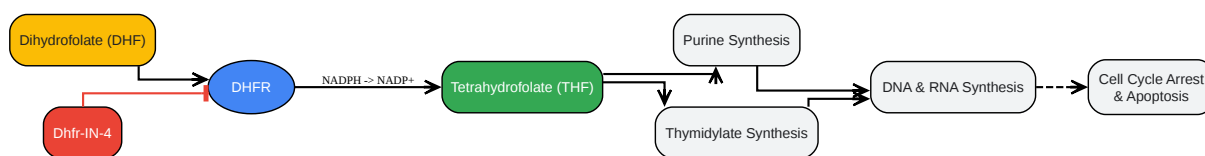
Assay/Cell Line	IC ₅₀ Value
DHFR Enzyme	123 nM
EGFR Kinase	246 nM
HER2 Kinase	357 nM
HepG2 Cells	9.67 ± 0.7 µM
MCF-7 Cells	8.46 ± 0.7 µM
HCT-116 Cells	13.24 ± 0.9 µM
PC3 Cells	11.17 ± 1.0 µM
HeLa Cells	6.90 ± 0.5 µM

Signaling Pathways

The inhibitory action of **Dhfr-IN-4** impacts multiple critical signaling pathways involved in cell proliferation, survival, and metabolism.

DHFR Inhibition Pathway

Inhibition of DHFR by **Dhfr-IN-4** directly disrupts the folate metabolism pathway, leading to a depletion of tetrahydrofolate. This, in turn, inhibits the synthesis of purines and thymidylate, essential precursors for DNA and RNA synthesis, ultimately causing cell cycle arrest and apoptosis.

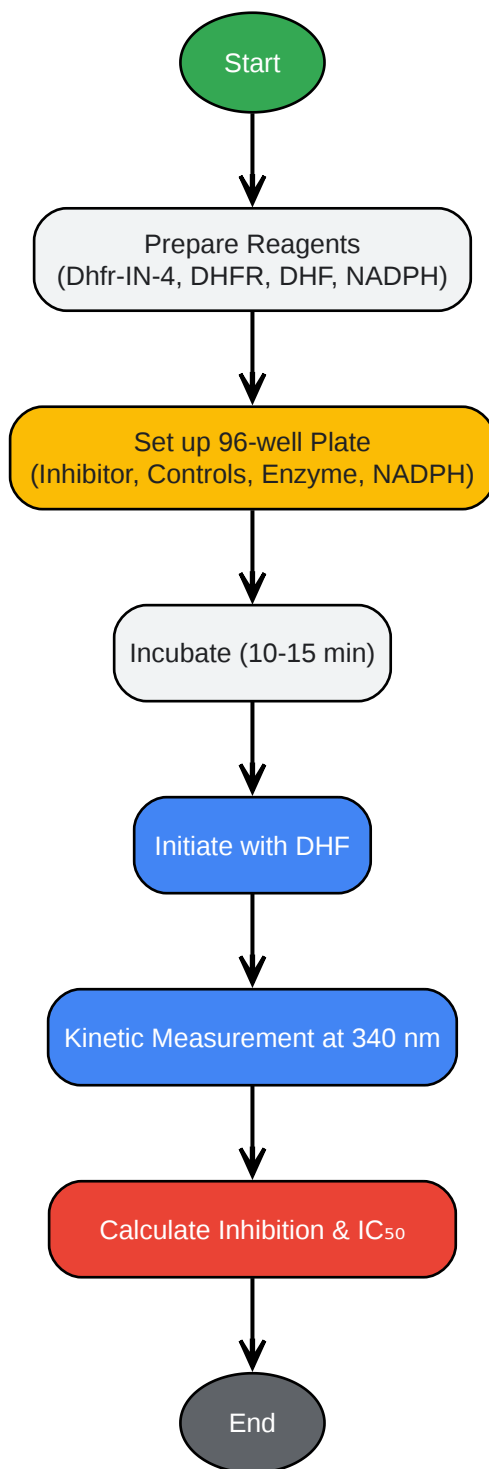
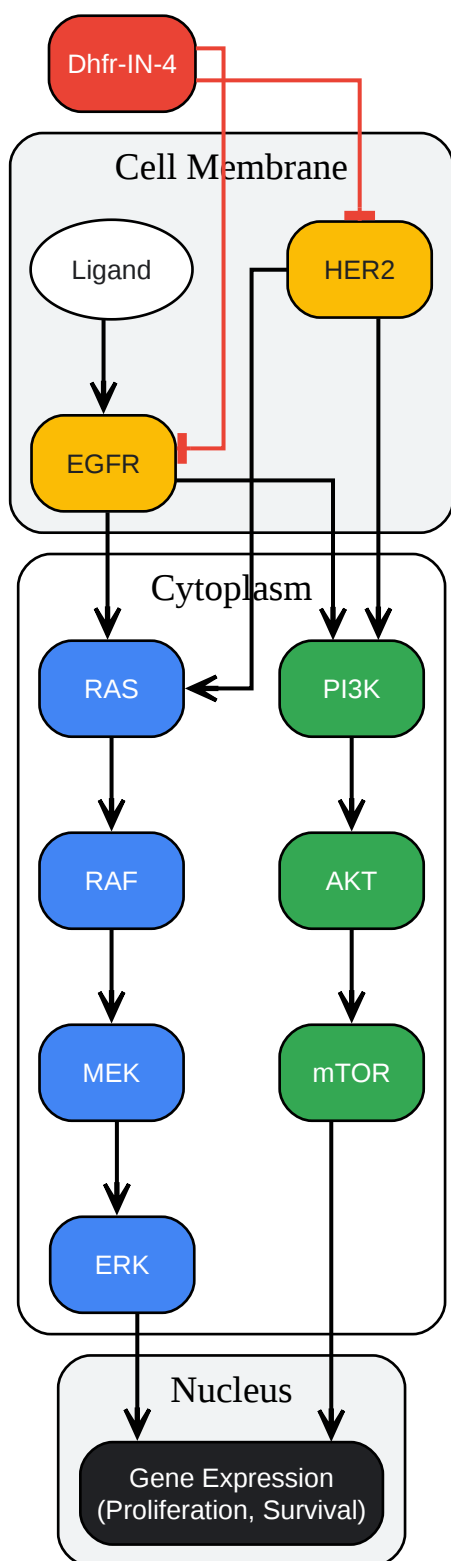


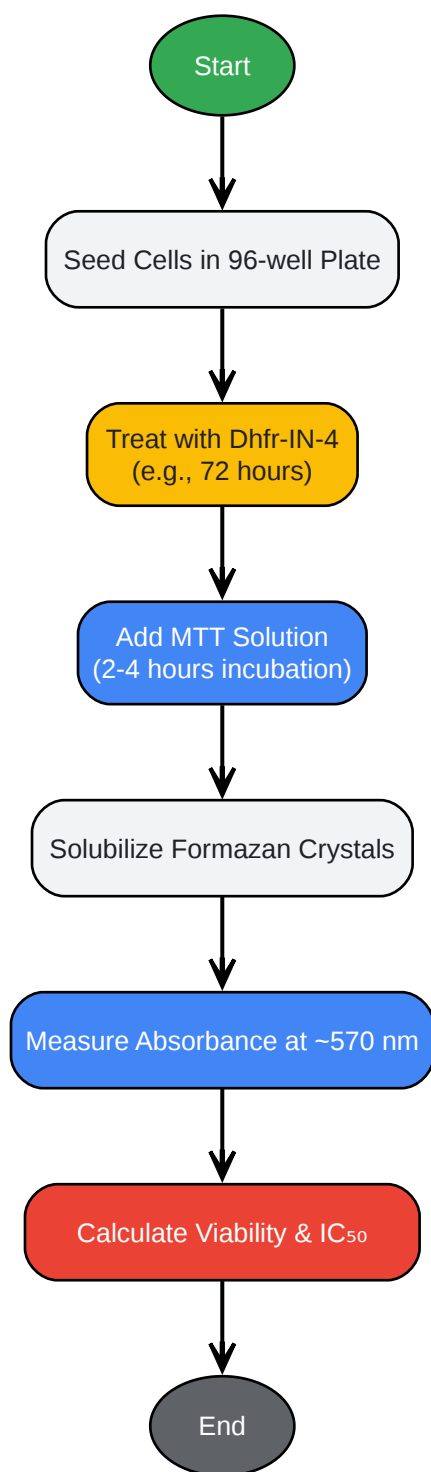
[Click to download full resolution via product page](#)

Caption: DHFR Inhibition by **Dhfr-IN-4**.

EGFR and HER2 Signaling Pathways

Dhfr-IN-4 also inhibits the receptor tyrosine kinases EGFR and HER2. Ligand binding to these receptors leads to dimerization and autophosphorylation, activating downstream signaling cascades such as the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT-mTOR pathways. These pathways are central to regulating cell proliferation, survival, and differentiation.[3][4] By inhibiting EGFR and HER2, **Dhfr-IN-4** can block these pro-growth signals.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. The role of HER2, EGFR, and other receptor tyrosine kinases in breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. ErbB/HER Signaling | Cell Signaling Technology [cellsignal.com]
- To cite this document: BenchChem. [Dhfr-IN-4: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12412126#dhfr-in-4-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com